

A Comprehensive Safety and Handling Guide for 2-Nitroaniline-4-sulfonic Acid

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Compound of Interest

Compound Name: 2-Nitroaniline-4-sulfonic acid

Cat. No.: B1294930

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An In-depth Technical Whitepaper for Researchers, Scientists, and Drug Development Professionals

This document provides a detailed technical overview of the safety, handling, and toxicological profile of **2-Nitroaniline-4-sulfonic acid** (CAS No. 616-84-2). The information is compiled and presented to meet the needs of professionals in research and development who may handle this compound. This guide emphasizes quantitative data, safe handling protocols, and emergency procedures to ensure a secure laboratory environment.

Chemical Identification and Physicochemical Properties

2-Nitroaniline-4-sulfonic acid, also known as Ortho Nitro Aniline Para Sulphonic Acid, is an aromatic sulfonic acid.^[1] Its unique structure, featuring both a nitro and a sulfonic acid group on an aniline ring, makes it a significant intermediate in the synthesis of various dyes and pigments.^[1]

The following tables summarize the key identification and physicochemical data for this compound.

Table 1: Compound Identification

Identifier	Value	Source
CAS Number	616-84-2	[1] [2] [3] [4]
Molecular Formula	C ₆ H ₆ N ₂ O ₅ S	[1] [2] [4]
Molecular Weight	218.19 g/mol	[1] [4]
IUPAC Name	4-amino-3-nitrobenzenesulfonic acid	[1]
Synonyms	Ortho Nitro Aniline Para Sulphonic Acid	[1] [4]
Canonical SMILES	C1=CC(=C(C=C1S(=O)(=O)O)--INVALID-LINK--[O-])N	[1]

| InChI Key | VZLLZDZTQPBHAZ-UHFFFAOYSA-N |[\[1\]](#) |

Table 2: Physicochemical Properties

Property	Value	Source
Physical State	Solid	[2] [4]
Density	1.7 ± 0.1 g/cm ³	[2]
LogP	0.88	[2]
Index of Refraction	1.662	[2]
Solubility in Water	High solubility	[1]
Melting Point	Not available	[2]
Boiling Point	Not available	[2]
Flash Point	Not available	[2]

| Autoignition Temp. | Not available |[\[2\]](#) |

Hazard Identification and Classification

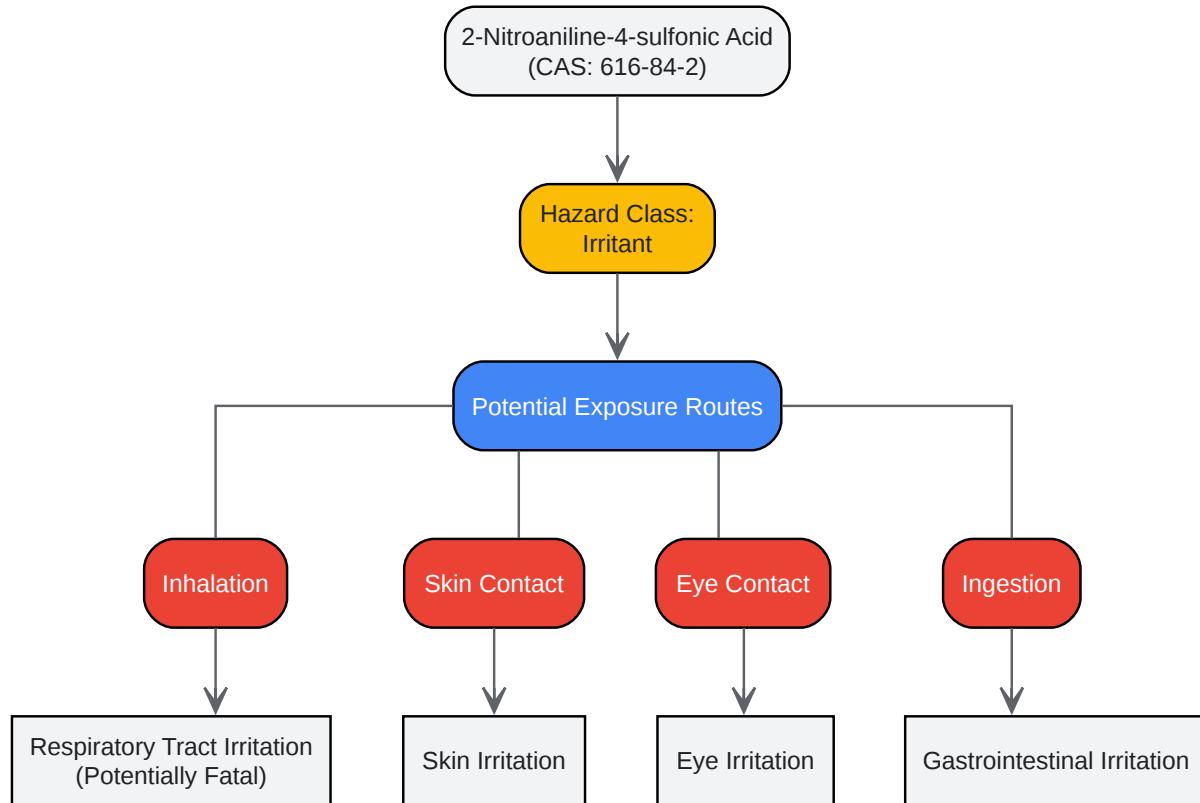
Based on available safety data sheets, **2-Nitroaniline-4-sulfonic acid** is classified as an irritant.[\[2\]](#) Inhalation may lead to severe respiratory issues, and it can cause skin and eye irritation.[\[2\]](#)

Table 3: GHS Hazard Summary

Hazard Type	GHS Classification and Statement	Source
Skin Contact	Causes skin irritation.	[2]
Eye Contact	Causes eye irritation. May cause chemical conjunctivitis.	[2]
Inhalation	Causes respiratory tract irritation. May be fatal due to spasm, inflammation, and edema of the larynx and bronchi. Can produce delayed pulmonary edema.	[2]
Ingestion	May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.	[2]

| Chronic Effects | Effects may be delayed. |[\[2\]](#) |

The logical flow from substance identification to hazard recognition is crucial for a preliminary risk assessment.



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Figure 1: Hazard Identification Flowchart

Toxicological Profile

Detailed toxicological studies such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) values for **2-Nitroaniline-4-sulfonic acid** are not readily available in the reviewed literature.^[2] Furthermore, it has not been listed as a carcinogen by ACGIH, IARC, or NTP.^[2]

Table 4: Toxicological Data Summary

Parameter	Value	Species	Source
LD50/LC50	Not available	Not applicable	[2]

| Carcinogenicity | Not listed by ACGIH, IARC, or NTP | Not applicable |[\[2\]](#) |

Experimental Protocols and Handling

While specific protocols for toxicological assays are not provided in the source documents, standardized procedures for safe handling, storage, and emergency response are well-documented.

Safe Handling and Storage Protocol

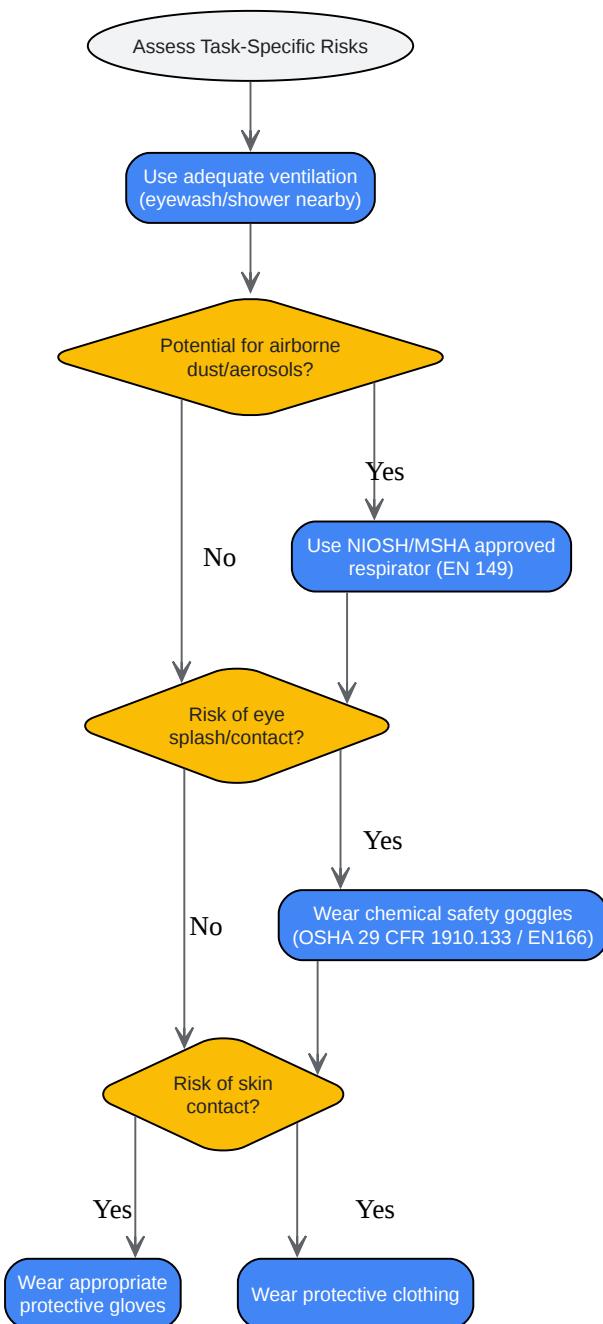
Proper handling and storage are critical to minimize exposure and risk.

- Handling:
 - Minimize dust generation and accumulation.[\[2\]](#)
 - Use only in a well-ventilated area.[\[2\]](#)
 - Avoid breathing dust, vapor, mist, or gas.[\[2\]](#)
 - Avoid contact with eyes, skin, and clothing.[\[2\]](#)
 - Keep containers tightly closed when not in use.[\[2\]](#)
 - Wash hands and clothing thoroughly after handling and before reuse, respectively.[\[2\]](#)
- Storage:
 - Store in a cool, dry place.[\[2\]](#)[\[4\]](#)
 - Keep containers tightly sealed in a well-ventilated environment.[\[2\]](#)[\[4\]](#)

- Store away from incompatible materials such as oxidizing agents.[\[2\]](#)

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and PPE are essential to prevent exposure. Facilities must be equipped with an eyewash station and a safety shower.[\[2\]](#)



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Figure 2: PPE Selection Workflow

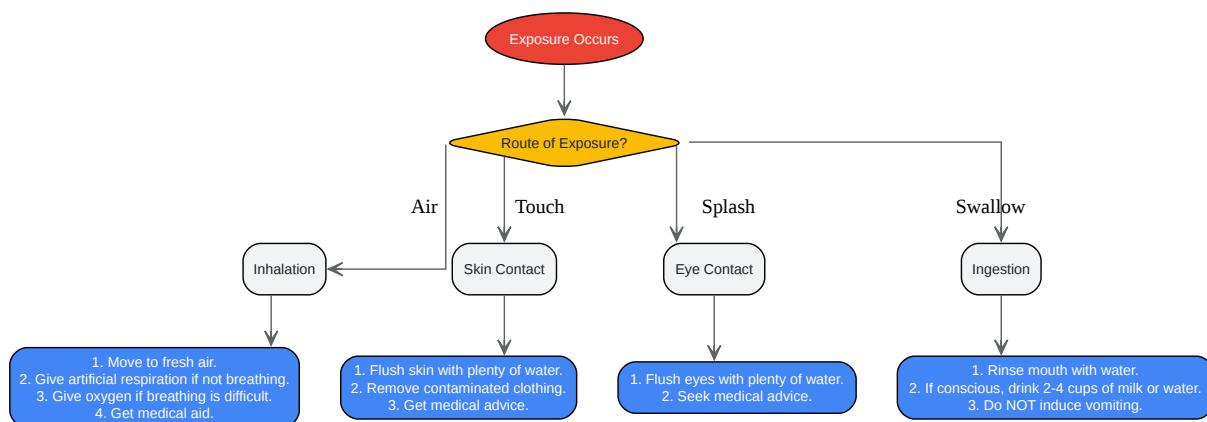
Spills and Leaks Cleanup Protocol

In the event of a spill, immediate and safe cleanup is necessary.

- Evacuate and Ventilate: Ensure the area is well-ventilated and personnel are protected.[2]
- Containment: Prevent the spill from spreading or entering drains.
- Cleanup: Vacuum or sweep up the material carefully to avoid generating dust.[2]
- Disposal: Place the collected material into a suitable, sealed container for disposal.[2]
- Decontamination: Clean the spill area thoroughly.
- Regulations: Dispose of the waste in accordance with federal, state, and local regulations.[2]

First Aid Measures

A clear and rapid response is critical in case of accidental exposure.



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Figure 3: Emergency First Aid Procedures

- Inhalation: Remove the individual from exposure to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention.[2]
- Skin Contact: Flush the affected skin area with plenty of water and seek medical advice.[2]
- Eye Contact: Immediately flush eyes with copious amounts of water and seek medical attention.[2]
- Ingestion: If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[2]

Stability and Reactivity

Understanding the chemical stability and reactivity is key to preventing hazardous situations.

- Chemical Stability: The compound is stable at room temperature in closed containers under normal storage and handling conditions.[2]
- Conditions to Avoid: Incompatible materials, generation of dust, and excess heat should be avoided.[2]
- Incompatibilities: It is incompatible with strong oxidizing agents.[2]
- Hazardous Decomposition Products: Upon decomposition, it may produce nitrogen oxides, carbon monoxide, and carbon dioxide.[2]
- Hazardous Polymerization: Hazardous polymerization has not been reported.[2]

Conclusion

2-Nitroaniline-4-sulfonic acid is a valuable chemical intermediate that must be handled with care due to its irritant properties. While significant gaps exist in its publicly available quantitative toxicological data, the provided information on handling, storage, PPE, and emergency

procedures offers a strong foundation for its safe use in a research and development setting. Adherence to the protocols outlined in this guide is essential for minimizing risk and ensuring personnel safety.

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